

Introduction: The Analytical Imperative for Quaternary Ammonium Salts

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Compound of Interest

Compound Name: *Methyltrioctylammonium iodide*

CAS No.: 35675-86-6

Cat. No.: B1230502

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Methyltrioctylammonium iodide (MTOA-I), a quaternary ammonium salt, belongs to a class of compounds pivotal in various chemical applications, most notably as phase-transfer catalysts.[1][2][3] Its structure, featuring a positively charged nitrogen atom bonded to a methyl group and three long octyl chains, imparts unique solubility and reactivity properties. The molecular formula for MTOA-I is $C_{25}H_{54}IN$. [4] The accurate characterization of this molecule is paramount for ensuring its purity, confirming its identity, and understanding its behavior in reaction media. This guide provides a comprehensive overview of the core spectroscopic techniques—Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy—used to elucidate the structure of MTOA-I. As Senior Application Scientists, our goal is not merely to present data, but to explain the causal links between molecular structure and spectral output, offering a framework for robust, self-validating analytical protocols.

Molecular Structure and Spectroscopic Blueprint

To interpret the spectral data, one must first understand the molecule's architecture. MTOA-I consists of a central quaternary ammonium cation, $[N(CH_3)(C_8H_{17})_3]^+$, and an iodide anion, I^- .

The cation's key features are the N-methyl group, the three N-alkyl (octyl) chains, and the charged nitrogen center.

Diagram: Molecular Structure of **Methyltrioctylammonium Iodide**

Caption: Structure of **Methyltrioctylammonium Iodide**.

Mass Spectrometry: The Definitive Mass

Mass spectrometry provides the most direct evidence for the compound's molecular weight and the mass of its constituent cation. For ionic compounds like MTOA-I, Electrospray Ionization (ESI) is the technique of choice as it allows the direct transfer of ions from solution into the gas phase for analysis.

Expertise in Action: Experimental Protocol for ESI-MS

The choice of solvent and instrument parameters is critical for preventing ion suppression and ensuring a clean signal.

- **Sample Preparation:** Dissolve approximately 1 mg of MTOA-I in 1 mL of a high-purity solvent like methanol or acetonitrile. This concentration is typically sufficient for modern high-sensitivity mass spectrometers.
- **Instrument Setup:** Use a high-resolution mass spectrometer (e.g., Orbitrap or TOF) for accurate mass measurement.[\[5\]](#)
- **Infusion:** Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$). Direct infusion is preferred over chromatographic introduction for a pure standard to maximize signal intensity.
- **Ionization Mode:** Operate the ESI source in positive ion mode. This is a logical choice because the analyte of interest is a pre-formed cation.
- **Data Acquisition:** Acquire the mass spectrum over a range that includes the expected mass of the cation (e.g., m/z 100-1000).

Trustworthiness: Interpreting the Mass Spectrum

The resulting spectrum should be simple and unambiguous. The primary signal will be the intact methyltrioctylammonium cation. The iodide anion will not be observed in positive ion mode.

Feature	Expected m/z	Rationale
Parent Cation	368.4254 [M] ⁺	Corresponds to the molecular formula [C ₂₅ H ₅₄ N] ⁺ . This is the base peak.
Isotope Peaks	369.4288 [M+1] ⁺	The natural abundance of ¹³ C (~1.1%) results in a small peak at one mass unit higher. [5]

Note: The monoisotopic mass of the complete salt C₂₅H₅₄IN is 495.3301 Da, but ESI-MS will detect the separated cation.[\[4\]](#) The mass of the cation is the most critical piece of data for confirming the core structure.

Infrared (IR) Spectroscopy: The Functional Group Fingerprint

IR spectroscopy probes the vibrational modes of a molecule, providing a characteristic fingerprint of its functional groups.[\[6\]](#) For MTOA-I, the spectrum is expected to be dominated by the vibrations of the numerous C-H bonds in the octyl chains.

Expertise in Action: Experimental Protocol for ATR-FTIR

Attenuated Total Reflectance (ATR) is a modern, convenient technique that requires minimal sample preparation.

- **Sample Preparation:** Place a small amount of the MTOA-I sample (which may be a waxy solid or viscous liquid) directly onto the ATR crystal (e.g., diamond or germanium).
- **Instrument Setup:** Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.

- **Background Scan:** Record a background spectrum of the clean, empty ATR crystal. This is crucial for removing interfering signals from the atmosphere (e.g., CO₂ and H₂O).
- **Sample Scan:** Lower the ATR anvil to ensure good contact between the sample and the crystal. Acquire the sample spectrum, typically by co-adding 16 to 32 scans to improve the signal-to-noise ratio. The typical spectral range is 4000-400 cm⁻¹.

Trustworthiness: Interpreting the IR Spectrum

The IR spectrum of MTOA-I is relatively simple and is primarily used to confirm the presence of the long alkyl chains and the absence of other functional groups (like O-H or C=O), thereby confirming purity.

Wavenumber (cm ⁻¹)	Vibration Type	Interpretation
2955-2965	C-H Asymmetric Stretch	Characteristic of the terminal methyl (CH ₃) groups on the octyl chains.
2920-2930	C-H Asymmetric Stretch	A very strong and prominent band due to the numerous methylene (CH ₂) groups in the octyl chains. [7]
2850-2860	C-H Symmetric Stretch	A strong band, also from the CH ₂ groups. [7]
1460-1470	C-H Bend (Scissoring)	Bending vibration from the CH ₂ and CH ₃ groups.
1375-1385	C-H Bend (Symmetric)	Characteristic bending ("umbrella") mode of the methyl groups.
~1100-1130	C-N Stretch	The carbon-nitrogen bond stretch is expected in this region but may be weak and difficult to assign definitively. [7]

Nuclear Magnetic Resonance (NMR) Spectroscopy: The Structural Blueprint

NMR spectroscopy is the most powerful technique for elucidating the precise carbon-hydrogen framework of an organic molecule. Both ^1H and ^{13}C NMR are essential for a complete characterization of MTOA-I.

Expertise in Action: Experimental Protocol for NMR

The choice of solvent is the most critical parameter. The compound must be fully soluble to yield high-resolution spectra. Deuterated chloroform (CDCl_3) is an excellent choice for quaternary ammonium salts with long alkyl chains.

- **Sample Preparation:** Dissolve 5-10 mg of MTOA-I in approximately 0.6 mL of CDCl_3 . Ensure the sample is fully dissolved. A small amount of tetramethylsilane (TMS) can be added as an internal standard (0 ppm), though modern spectrometers can reference the residual solvent peak (CHCl_3 at 7.26 ppm for ^1H ; CDCl_3 at 77.16 ppm for ^{13}C).^[8]
- **Instrument Setup:** Use a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion.
- **^1H NMR Acquisition:** Acquire a standard one-dimensional proton spectrum. Typical acquisition time is a few minutes.
- **^{13}C NMR Acquisition:** Acquire a proton-decoupled ^{13}C spectrum. This technique removes C-H coupling, resulting in a spectrum where each unique carbon atom appears as a single sharp peak.^[9] Acquisition may take longer (15 minutes to an hour) due to the lower natural abundance of ^{13}C .

Trustworthiness: Interpreting the ^1H NMR Spectrum

The ^1H NMR spectrum provides a quantitative map of the different proton environments.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~3.35	Triplet	6H	α -CH ₂ (N-CH ₂ -CH ₂)	Protons adjacent to the electron-withdrawing quaternary nitrogen are significantly deshielded and shifted downfield. They are split into a triplet by the adjacent CH ₂ group.
~3.25	Singlet	3H	N-CH ₃	The methyl group protons are also deshielded by the nitrogen but have no adjacent protons, resulting in a singlet.
~1.70	Multiplet	6H	β -CH ₂ (N-CH ₂ -CH ₂ -)	Protons on the second carbon of the octyl chain.
~1.20-1.40	Broad Multiplet	~36H	Bulk (CH ₂) ₅	The protons of the five central methylene groups of the octyl chains are chemically very similar and overlap to form a large, broad signal.

~0.88	Triplet	9H	Terminal CH ₃	The terminal methyl groups are in a typical alkane environment, appearing far upfield. They are split into a triplet by the adjacent CH ₂ group.
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Trustworthiness: Interpreting the ¹³C NMR Spectrum

The ¹³C NMR spectrum confirms the carbon backbone of the molecule.

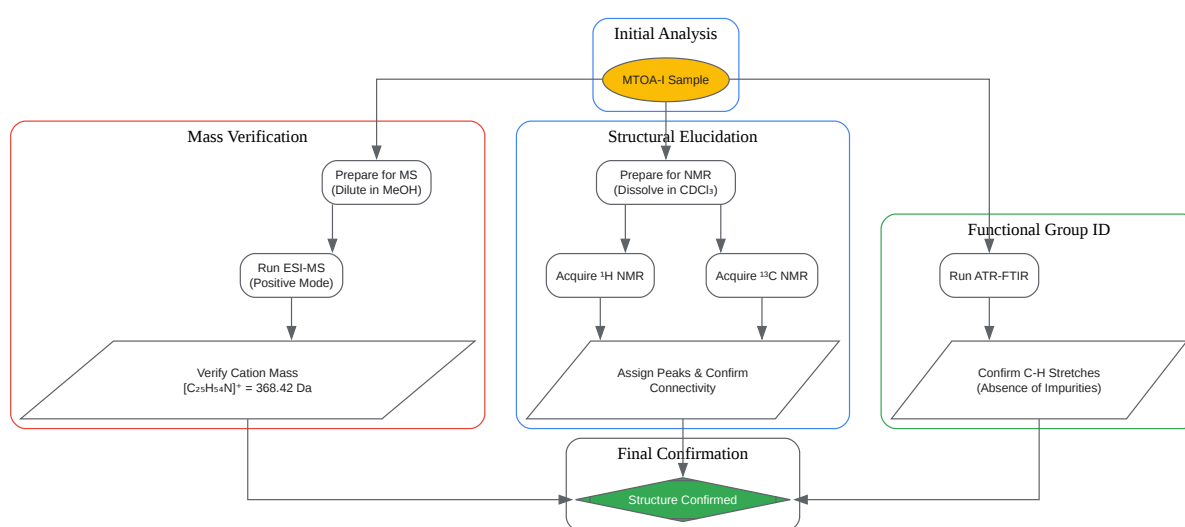
Chemical Shift (δ, ppm)	Assignment	Rationale
~62.1	α-C (N-CH ₂)	The carbon directly attached to the nitrogen is deshielded.
~50.5	N-CH ₃	The N-methyl carbon is also deshielded.
~31.8	Methylene Chain	Carbons within the main part of the octyl chain. Multiple overlapping peaks are expected here.
~29.1	Methylene Chain	
~26.5	Methylene Chain	
~22.6	β-C from end (-CH ₂ -CH ₃)	The second-to-last carbon in the chain.
~14.1	Terminal C (-CH ₃)	The terminal methyl carbon is the most shielded (upfield).

Note: Specific chemical shifts are predictive and based on data for similar long-chain quaternary ammonium salts. Actual values may vary slightly based on solvent and concentration.

Workflow for Spectroscopic Characterization

A logical workflow ensures that each piece of analytical data builds upon the last, leading to an irrefutable structural confirmation.

Diagram: Analytical Workflow



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Caption: Workflow for the comprehensive spectral characterization of MTOA-I.

Conclusion

The structural elucidation of **Methyltrioctylammonium iodide** is a systematic process reliant on the convergence of data from multiple spectroscopic techniques. Mass spectrometry provides the definitive molecular mass of the cation. Infrared spectroscopy confirms the presence of the alkyl functional groups and the overall purity of the sample. Finally, ^1H and ^{13}C NMR spectroscopy provide the unambiguous, detailed map of the molecule's carbon-hydrogen framework. Together, these techniques offer a self-validating system that ensures the identity, structure, and purity of the material, which is essential for its reliable application in research and industry.

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